

# An In-depth Technical Guide to the Physicochemical Properties of 2-Methylanisole

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## Compound of Interest

Compound Name: 2-Methylanisole

Cat. No.: B146520

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the core physicochemical properties of **2-Methylanisole** (also known as o-cresol methyl ether or 1-methoxy-2-methylbenzene). The information is curated for professionals in research and development, with a focus on clarity, data accessibility, and procedural detail.

## Chemical Identity and Structure

**2-Methylanisole** is an aromatic organic compound.[1] Structurally, it is a monomethoxybenzene, where a methoxy group (-OCH<sub>3</sub>) and a methyl group (-CH<sub>3</sub>) are attached to a benzene ring at adjacent positions (ortho substitution).[1] This compound is recognized as a 'green' solvent and is also utilized as a food flavoring ingredient.[2][3]

Table 1: Compound Identification

Identifier	Value
IUPAC Name	1-methoxy-2-methylbenzene[2]
Synonyms	o-Methylanisole, 2-Methoxytoluene, o-Cresol methyl ether
CAS Number	578-58-5
Molecular Formula	C <sub>8</sub> H <sub>10</sub> O
Molecular Weight	122.16 g/mol
InChI Key	DTFKRVXLBCAIOZ-UHFFFAOYSA-N
SMILES	<chem>COC1=CC=CC=C1C</chem>

## Physicochemical Data

The following tables summarize the key physical and chemical properties of **2-Methylanisole**. These parameters are crucial for its application in chemical synthesis, as a solvent, and in formulation development.

Table 2: Physical and Thermodynamic Properties

Property	Value	Conditions
Physical Description	Colorless to pale yellow liquid with a pleasant, sweet, floral odor.	Ambient
Boiling Point	170-172 °C	760 mmHg
Melting Point	-34.1 °C	-
Density	0.985 g/mL	25 °C
Vapor Pressure	1.5 mmHg	-
Flash Point	52 °C (125 °F)	-
Refractive Index	1.516	20 °C
LogP	2.74	-

Table 3: Solubility Profile

Solvent	Solubility
Water	Insoluble / Immiscible
Organic Solvents	Soluble
Ethanol	Soluble
Ether	Soluble
Oils	Soluble

Table 4: Spectroscopic Data

Technique	Data Availability
$^1\text{H}$ NMR	Available
$^{13}\text{C}$ NMR	Available
Mass Spectrometry (GC-MS)	Available
Infrared (IR) Spectroscopy	Available (FTIR, ATR-IR)
Raman Spectroscopy	Available

## Experimental Protocols

Detailed methodologies for determining key physicochemical properties are outlined below. These protocols are standard procedures in organic chemistry laboratories.

### Determination of Boiling Point (Micro-Scale Method)

The boiling point is a fundamental physical property used for substance identification and purity assessment. The Thiele tube method is a common and efficient micro-scale technique.

Objective: To determine the boiling point of a liquid sample using a minimal amount of substance.

Materials:

- Thiele tube
- High-boiling mineral oil
- Thermometer (0-200 °C range)
- Small test tube (e.g., 75x10 mm)
- Capillary tube (sealed at one end)
- Rubber band or wire for attachment
- Bunsen burner or micro-burner

- **2-Methylanisole** sample (~0.5 mL)
- Safety glasses and lab coat

Procedure:

- **Sample Preparation:** Add approximately 0.5 mL of **2-Methylanisole** into the small test tube.
- **Capillary Tube Insertion:** Place the capillary tube into the test tube with its open end down.
- **Apparatus Assembly:** Attach the test tube to the thermometer using a small rubber band. The bottom of the test tube should align with the thermometer bulb.
- **Thiele Tube Setup:** Insert the thermometer and the attached sample tube into the Thiele tube, ensuring the sample is positioned near the middle of the mineral oil for even heating.
- **Heating:** Gently heat the side arm of the Thiele tube with a small flame. This design promotes convection and uniform temperature distribution in the oil bath.
- **Observation:** As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles. As the liquid's boiling point is approached, a rapid and continuous stream of bubbles will emerge from the capillary tube.
- **Cooling and Measurement:** Remove the heat source and allow the apparatus to cool slowly. The stream of bubbles will slow and eventually stop. The boiling point is the temperature at which the liquid just begins to be drawn into the capillary tube.
- **Recording:** Record the temperature at this exact moment. This value represents the experimental boiling point.

## Determination of Solubility

This protocol determines the qualitative solubility of **2-Methylanisole** in various solvents.

**Objective:** To classify the solubility of **2-Methylanisole** in water and common organic solvents.

**Materials:**

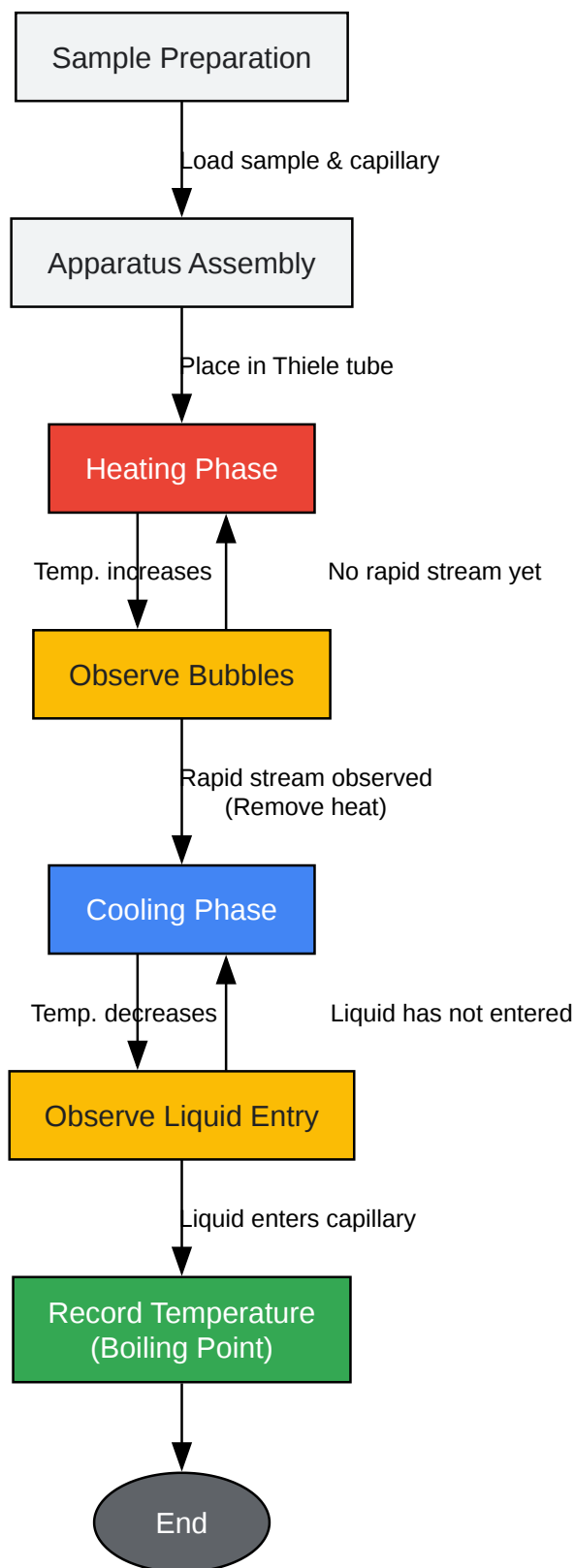
- Small test tubes and a test tube rack
- Graduated pipettes or cylinders
- **2-Methylanisole** sample
- Solvents: Distilled water, ethanol, diethyl ether
- Stoppers for test tubes
- Vortex mixer (optional)

#### Procedure:

- Solvent Addition: Place 1 mL of the chosen solvent (e.g., distilled water) into a clean, dry test tube.
- Solute Addition: Add 2-3 drops of **2-Methylanisole** to the test tube.
- Mixing: Stopper the test tube and shake it vigorously for 10-20 seconds. A vortex mixer can be used for more thorough mixing.
- Observation: Allow the mixture to stand and observe the result.
  - Soluble: The mixture forms a single, clear, homogeneous phase.
  - Partially Soluble: The mixture is cloudy or contains undissolved droplets, but some dissolution is apparent.
  - Insoluble/Immiscible: Two distinct layers are visible, or the solute remains as a separate phase with no apparent mixing.
- Recording: Record the observation as "soluble," "partially soluble," or "insoluble."
- Repetition: Repeat the procedure for each solvent to be tested.

## Visualized Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of a liquid's boiling point, a critical procedure for characterizing compounds like **2-Methylanisole**.



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Caption: Workflow for Boiling Point Determination.

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## References

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